

6-Chloro-3-methylpyrazine-2-carboxamide basic properties

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Compound of Interest

Compound Name: 6-Chloro-3-methylpyrazine-2-carboxamide

Cat. No.: B11917057

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An In-depth Technical Guide to **6-Chloro-3-methylpyrazine-2-carboxamide**: Properties, Synthesis, and Applications

Introduction

6-Chloro-3-methylpyrazine-2-carboxamide is a heterocyclic organic compound belonging to the pyrazine carboxamide class. The pyrazine ring is a core scaffold found in numerous biologically significant molecules, including vitamins like riboflavin and folic acid.[1] In medicinal chemistry, substituted pyrazines are integral building blocks for developing novel therapeutic agents.[1] This compound, in particular, serves as a crucial intermediate in the synthesis of more complex molecules targeted for a range of pharmacological applications, from antitubercular agents to kinase inhibitors in oncology.[2][3][4]

This guide provides a detailed technical overview of **6-Chloro-3-methylpyrazine-2-carboxamide** for researchers and drug development professionals. We will cover its fundamental chemical and physical properties, outline a representative synthetic protocol, discuss its applications in drug discovery, and review the biological activities of its derivatives.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational for its use in research and development.

Table 1: Core Identifiers and Physicochemical Data for **6-Chloro-3-methylpyrazine-2-carboxamide**

Property	Value	Source(s)
CAS Number	1166831-43-1	[5]
Molecular Formula	C ₆ H ₆ ClN ₃ O	Derived
Molecular Weight	171.58 g/mol	Derived
IUPAC Name	6-chloro-3-methylpyrazine-2-carboxamide	N/A
Physical Form	Solid	
Recommended Storage	2-8°C, sealed, away from moisture and light	[6]

Chemical Structure

The structure features a pyrazine ring substituted with a chlorine atom, a methyl group, and a carboxamide group. The relative positions of these functional groups are critical for the molecule's reactivity and its ability to interact with biological targets when incorporated into larger structures.

Caption: Chemical structure of **6-Chloro-3-methylpyrazine-2-carboxamide**.

Synthesis and Manufacturing

The synthesis of pyrazine carboxamides can be achieved through several routes. A common and reliable method involves the amidation of a pyrazine-2-carboxylic acid derivative. This approach offers high yields and good purity. The following protocol describes a representative synthesis starting from the corresponding methyl ester, methyl 6-chloro-3-methylpyrazine-2-carboxylate (CAS 1166831-45-3), which is commercially available.[7]

Experimental Protocol: Synthesis via Ester Hydrolysis and Amidation

This two-step process first creates the carboxylic acid intermediate, which is then converted to the final carboxamide product.

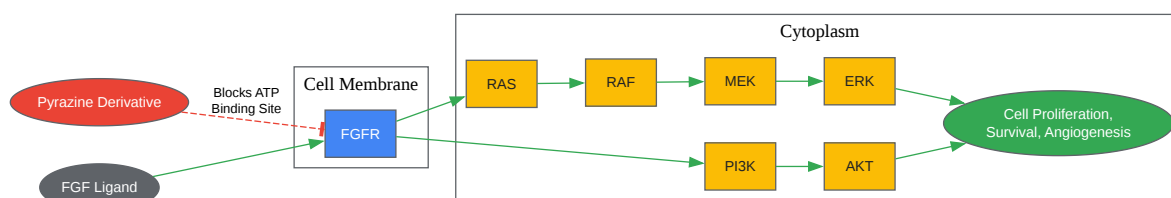
Step 1: Hydrolysis of Methyl 6-chloro-3-methylpyrazine-2-carboxylate

- **Dissolution:** Dissolve methyl 6-chloro-3-methylpyrazine-2-carboxylate (1.0 eq) in a suitable solvent mixture such as tetrahydrofuran (THF) and water.
- **Saponification:** Add a base, such as lithium hydroxide (LiOH) (1.5-2.0 eq), to the solution. The use of LiOH is common for ester hydrolysis as it minimizes side reactions.
- **Reaction Monitoring:** Stir the mixture at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Acidification:** Once the reaction is complete, carefully acidify the mixture to a pH of ~3-4 with an aqueous acid like 1M hydrochloric acid (HCl). This protonates the carboxylate salt, causing the carboxylic acid product to precipitate.
- **Isolation:** Collect the solid precipitate by filtration, wash with cold water, and dry under vacuum to yield 6-chloro-3-methylpyrazine-2-carboxylic acid.

Step 2: Amidation to **6-Chloro-3-methylpyrazine-2-carboxamide**

- **Activation:** Suspend the 6-chloro-3-methylpyrazine-2-carboxylic acid (1.0 eq) in an anhydrous aprotic solvent like dichloromethane (DCM) or THF. Add an activating agent such as oxalyl chloride or thionyl chloride (1.1-1.5 eq) dropwise at 0°C, along with a catalytic amount of dimethylformamide (DMF).^[8] This converts the carboxylic acid to the more reactive acyl chloride intermediate.
- **Ammonia Addition:** In a separate flask, prepare a solution of ammonia in a suitable solvent (e.g., 7N ammonia in methanol or aqueous ammonium hydroxide).

- Amidation Reaction: Slowly add the freshly prepared acyl chloride solution to the ammonia solution at 0°C with vigorous stirring. The nucleophilic ammonia attacks the electrophilic acyl chloride.
- Workup: Allow the reaction to warm to room temperature and stir until completion (monitored by TLC/HPLC). Concentrate the mixture under reduced pressure to remove the solvent.
- Purification: Purify the resulting crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to obtain the final product, **6-Chloro-3-methylpyrazine-2-carboxamide**.



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Caption: Simplified FGFR signaling pathway and the point of inhibition by pyrazine derivatives.

Safety, Handling, and Storage

As with any laboratory chemical, proper safety precautions are essential when handling **6-Chloro-3-methylpyrazine-2-carboxamide** and its precursors. Safety data for closely related compounds provides a strong basis for handling procedures.

- Hazard Identification: Based on analogs, this compound class may be harmful if swallowed, cause skin irritation, cause serious eye irritation, and may cause respiratory irritation. [6]* Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields, and a lab coat. [6][9] Work in a well-ventilated area or under a chemical fume hood. [6]* Handling: Avoid creating dust. [9] Keep away from heat, sparks, and open flames. [10] Do not eat, drink, or smoke when using this product. Wash

hands thoroughly after handling. [6]* Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. [6]Recommended storage temperature is typically refrigerated (2-8°C) to ensure long-term stability. [6]

Conclusion

6-Chloro-3-methylpyrazine-2-carboxamide is a high-value chemical intermediate whose structural features make it an attractive starting point for the synthesis of advanced pharmaceutical candidates. The pyrazine carboxamide scaffold it provides is central to the development of novel therapeutics, particularly in the fields of oncology and infectious diseases. A thorough understanding of its properties, synthesis, and the biological context of its derivatives is essential for scientists aiming to leverage this powerful building block in drug discovery programs.

References

- Pharmaffiliates. CAS No : 259793-90-3 | Product Name : 6-Chloro-3-hydroxypyrazine-2-carboxamide. Available from: [\[Link\]](#)
- PubChem. Methyl 3,5-diamino-6-chloropyrazine-2-carboxylate. Available from: [\[Link\]](#)
- Doležal, M. et al. (2017). Synthesis of Novel Pyrazinamide Derivatives Based on 3-Chloropyrazine-2-carboxamide and Their Antimicrobial Evaluation. *Molecules*. Available from: [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. Synthesis and antimicrobial activity of pyrazine carboxamide derivatives. Available from: [\[Link\]](#)
- The Perfumers Apprentice. SAFETY DATA SHEET - Fixamber. Available from: [\[Link\]](#)
- Aijijiyah, N. P. et al. (2020). Synthesis and molecular docking study of 6-chloropyrazine-2-carboxylic acid derivatives. *IOP Conference Series: Materials Science and Engineering*. Available from: [\[Link\]](#)
- Jampilek, J. et al. (2006). Substituted Pyrazinecarboxamides: Synthesis and Biological Evaluation. *Molecules*. Available from: [\[Link\]](#)

- Ebadi, A. (2012). SYNTHESIS, CHARACTERIZATION AND CRYSTAL STRUCTURE DETERMINATION OF A PYRAZINE-2-CARBOXAMIDE-BRIDGED TWO-DIMENSIONAL POLYMERIC CO. International Journal of Pharmacy and Pharmaceutical Sciences. Available from: [\[Link\]](#)
- Malaria World. (2025). Discovery and optimization of a novel carboxamide scaffold with selective antimalarial activity. Available from: [\[Link\]](#)
- Wang, Y. et al. (2024). Design, Synthesis, and Biological Evaluation of 3-Amino-pyrazine-2-carboxamide Derivatives as Novel FGFR Inhibitors. ACS Medicinal Chemistry Letters. Available from: [\[Link\]](#)
- ResearchGate. (2017). Synthesis of Novel Pyrazinamide Derivatives Based on 3-Chloropyrazine-2-carboxamide and Their Antimicrobial Evaluation. Available from: [\[Link\]](#)
- PubMed. (2020). Mechanism of Action of Novel Pyrazole Carboxamide Containing a Diarylamine Scaffold against Rhizoctonia solani. Available from: [\[Link\]](#)

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Sources

- [1. lfechemicals.com \[lfechemicals.com\]](https://lfechemicals.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [4. Design, Synthesis, and Biological Evaluation of 3-Amino-pyrazine-2-carboxamide Derivatives as Novel FGFR Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. 1166831-43-1|6-Chloro-3-methylpyrazine-2-carboxamide|BLD Pharm \[bldpharm.com\]](https://bldpharm.com)
- [6. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [7. Methyl 6-chloro-3-methylpyrazine-2-carboxylate \[cymitquimica.com\]](https://cymitquimica.com)
- [8. media.malariaworld.org \[media.malariaworld.org\]](https://media.malariaworld.org)

- [9. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [10. shop.perfumersapprentice.com \[shop.perfumersapprentice.com\]](https://shop.perfumersapprentice.com)
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